

Application Notes and Protocols for Ac-AAVALLPAVLLALLAP-DEVD-CHO

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-DEVD-CHO

Cat. No.: B15584238

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Introduction

Ac-AAVALLPAVLLALLAP-DEVD-CHO is a highly specific, cell-permeable, and reversible inhibitor of caspase-3. This peptide-based inhibitor is a valuable tool for studying the role of caspase-3 in apoptosis and for the development of potential therapeutics targeting apoptotic pathways. The molecule consists of two key components: a potent caspase-3 inhibitory sequence (DEVD-CHO) and a cell-penetrating peptide (CPP) sequence (Ac-AAVALLPAVLLALLAP). The CPP facilitates the delivery of the inhibitory aldehyde group into the cytoplasm of cells, where it can interact with and inhibit caspase-3.

The DEVD sequence is derived from the cleavage site of PARP (poly(ADP-ribose) polymerase), a key substrate of caspase-3. The aldehyde (CHO) group at the C-terminus of the peptide reversibly binds to the active site of caspase-3, effectively blocking its proteolytic activity. The N-terminal acetyl (Ac) group enhances the stability of the peptide. The attached CPP, derived from K-FGF, is a hydrophobic sequence that enables the molecule to efficiently traverse the cell membrane.^{[1][2]}

Mechanism of Action

Caspase-3 is a critical executioner caspase in the apoptotic signaling cascade. It is activated by initiator caspases (such as caspase-8 and caspase-9) and proceeds to cleave a multitude of cellular proteins, leading to the characteristic morphological and biochemical hallmarks of apoptosis.

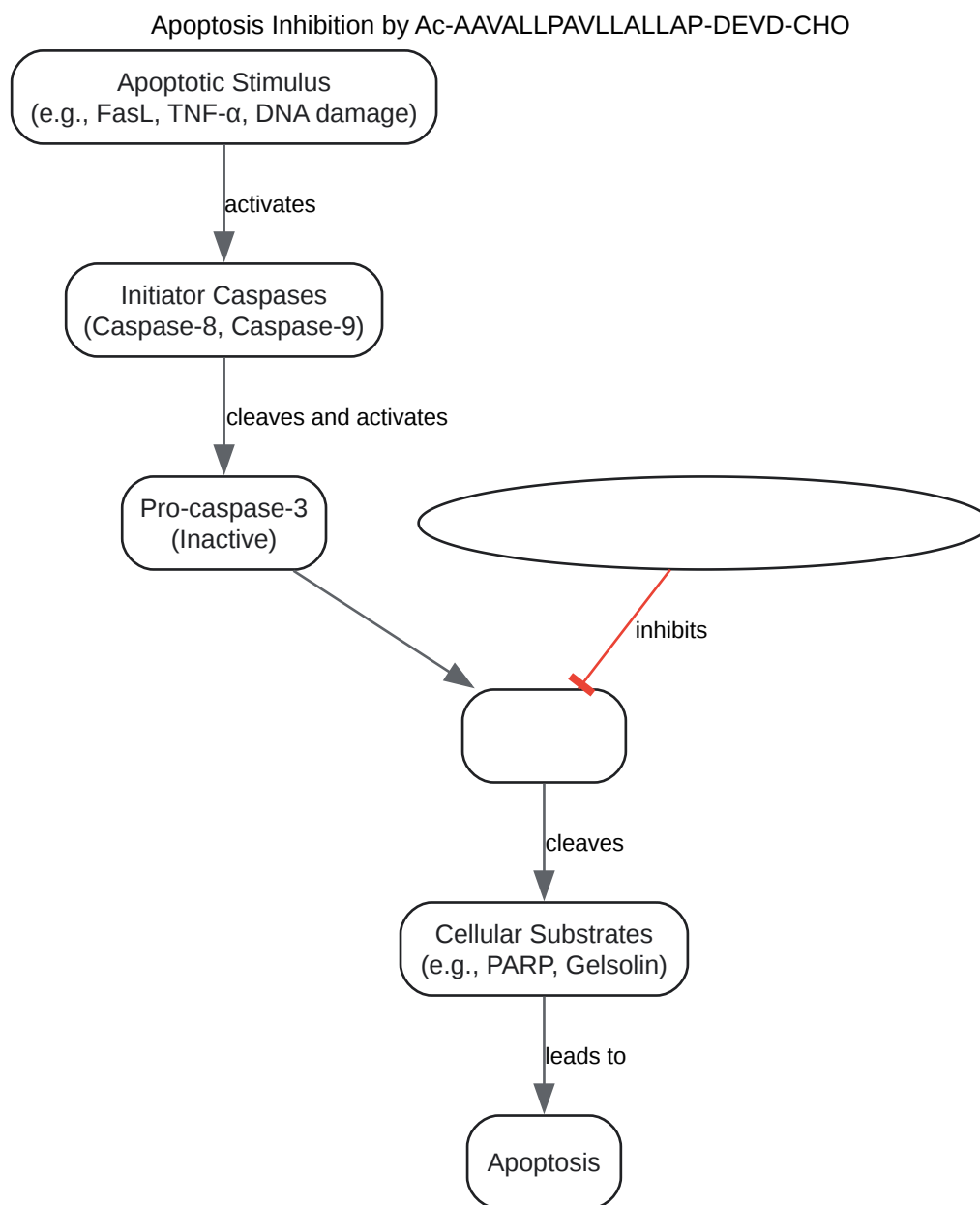
Ac-AAVALLPAVLLALLAP-DEVD-CHO inhibits apoptosis by directly targeting and inactivating caspase-3. The DEVD tetrapeptide sequence mimics the natural substrate of caspase-3, allowing the inhibitor to specifically bind to the enzyme's active site. The C-terminal aldehyde group then forms a reversible covalent bond with the cysteine residue in the catalytic site of caspase-3, thereby preventing it from cleaving its downstream targets. The cell-penetrating peptide facilitates the entry of the inhibitor into the cell, a process that can occur through direct penetration of the cell membrane or via endocytosis.^{[3][4][5][6][7]}

Quantitative Data

The inhibitory activity of the active component, Ac-DEVD-CHO, has been well-characterized. The following table summarizes key quantitative data for the inhibition of caspase-3. It is important to note that the effective concentration of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** in cell-based assays may be lower than that of Ac-DEVD-CHO alone, due to the enhanced cellular uptake mediated by the cell-penetrating peptide.

Parameter	Value	Target Enzyme	Notes
Ki	230 pM[8][9]	Caspase-3	The inhibition constant (Ki) represents the concentration of inhibitor required to produce half-maximum inhibition. A lower Ki value indicates a more potent inhibitor.
IC50	0.2 nM[10]	Caspase-3 (PARP cleavage)	The half-maximal inhibitory concentration (IC50) is the concentration of an inhibitor that causes 50% inhibition of the target enzyme's activity.
IC50 (in vitro)	10 nM[10]	Apoptotic Events	The concentration required to attenuate apoptotic events in in vitro systems.

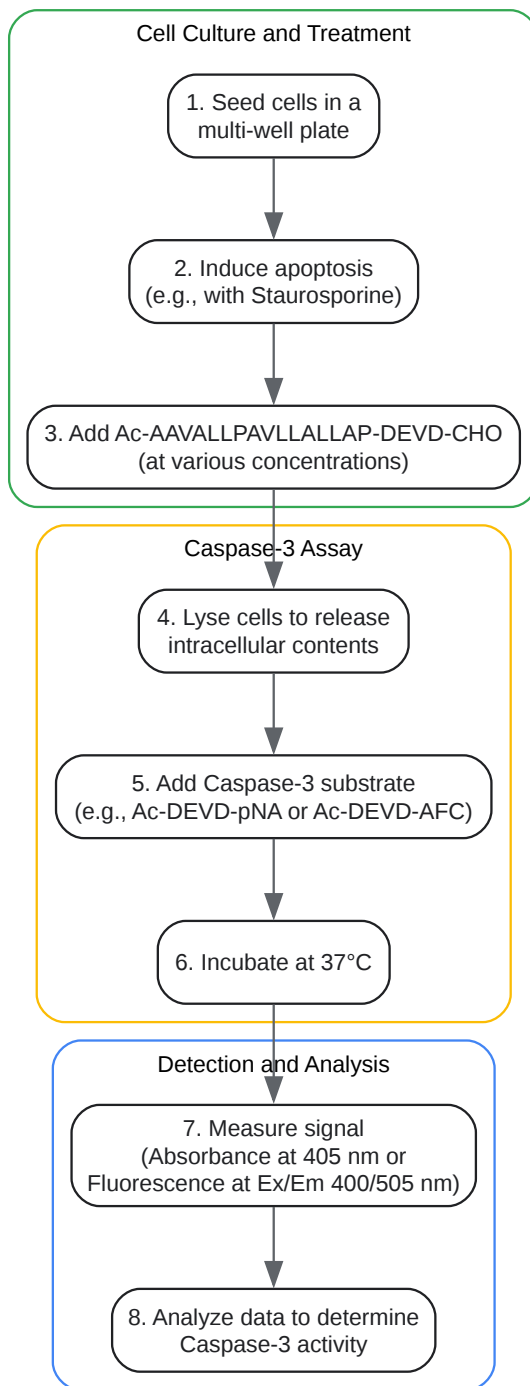
Signaling Pathway and Experimental Workflow Diagrams



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Caption: Signaling pathway of apoptosis and the inhibitory action of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** on Caspase-3.

Experimental Workflow for Caspase-3 Activity Assay

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References

- 1. caymanchem.com [caymanchem.com]
- 2. bocsci.com [bocsci.com]
- 3. Mechanisms of Cellular Uptake of Cell-Penetrating Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 4. Internalization mechanisms of cell-penetrating peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 5. Cell-penetrating peptides: mechanisms and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cell-Penetrating Peptides—Mechanisms of Cellular Uptake and Generation of Delivery Systems | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 7. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 8. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 9. [selleckchem.com](https://www.selleckchem.com/) [[selleckchem.com](https://www.selleckchem.com/)]
- 10. [cpcscientific.com](https://www.cpcscientific.com/) [[cpcscientific.com](https://www.cpcscientific.com/)]
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